

(Cyclobutylmethyl)(methyl)amine: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: (Cyclobutylmethyl)(methyl)amine

Cat. No.: B1357597

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This technical guide provides a comprehensive overview of the safety and hazards associated with **(Cyclobutylmethyl)(methyl)amine** (CAS No. 67579-87-7), a chemical intermediate of interest to researchers, scientists, and drug development professionals. Due to the limited availability of specific toxicological data for this compound, this guide also incorporates information on structurally similar aliphatic amines to provide a thorough understanding of the potential risks.

Chemical Identification and Physicochemical Properties

(Cyclobutylmethyl)(methyl)amine, also known as N-methylcyclobutanamine, is a cyclic aliphatic amine.^[1] Its basic physicochemical properties are summarized in the table below.


Property	Value	Source
CAS Number	67579-87-7	PubChem[2]
Molecular Formula	C ₆ H ₁₃ N	PubChem[2]
Molecular Weight	99.17 g/mol	PubChem[2]
IUPAC Name	1-cyclobutyl-N-methylmethanamine	PubChem[2]
Synonyms	(cyclobutylmethyl)methylamine , N-(Cyclobutylmethyl)-N-methylamine	PubChem[2]

Hazard Identification and Classification

(Cyclobutylmethyl)(methyl)amine is classified as a hazardous chemical. The primary hazards are associated with its corrosive nature.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) classification for **(Cyclobutylmethyl)(methyl)amine**, based on notifications to the ECHA C&L Inventory, is as follows:

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	 alt text	Danger

Source: ECHA C&L Inventory[2]

This classification indicates that the substance is capable of causing irreversible damage to the skin and eyes upon contact.

Toxicological Data

Comprehensive toxicological data for **(Cyclobutylmethyl)(methyl)amine** is not readily available in public literature. Therefore, data for structurally related aliphatic amines are presented here to provide an indication of potential toxicity. It is crucial to handle **(Cyclobutylmethyl)(methyl)amine** with the assumption that it possesses similar or greater toxicity.

Compound	Test	Route	Species	Value	Source
N-Methylcyclobutanamine	Acute Toxicity	Oral	-	Toxic if swallowed (GHS Category 3)	ECHA C&L Inventory[1]
Methylamine	LD50	Oral	Rat	100 mg/kg	Cole-Parmer MSDS[3]
Methylamine	LC50	Inhalation	Mouse	2400 mg/m ³ /2H	Cole-Parmer MSDS[3]
Primary aliphatic (C12-22) amines	LD50	Oral	Rat	1300 - 2000 mg/kg bw	Human health tier II assessment[4]

Note: The absence of specific LD50/LC50 data for **(Cyclobutylmethyl)(methyl)amine** necessitates a cautious approach, treating it as a substance with potentially high acute toxicity.

Experimental Protocols for Hazard Assessment

The characterization of a chemical's skin and eye irritancy/corrosivity is typically conducted following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Corrosion/Irritation Testing (OECD Guideline 404)

This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species.
- **Application:** A single dose of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of clipped skin (approximately 6 cm²).
- **Exposure:** The substance is held in contact with the skin for a specified period, typically up to 4 hours.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. Observations continue for up to 14 days to assess the reversibility of any effects.
- **Classification:** The severity and reversibility of the skin reactions determine the classification of the substance as corrosive or irritant.

Eye Irritation/Corrosion Testing (OECD Guideline 405)

This test assesses the potential of a substance to cause damage to the eye.

Methodology:

- **Animal Model:** The albino rabbit is the recommended species.
- **Application:** A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period can be extended to 21 days to evaluate the reversibility of damage.
- **Classification:** The nature and severity of the eye lesions, as well as their reversibility, are used to classify the substance's eye irritation or corrosion potential.

Safe Handling and Emergency Procedures

Given the hazardous nature of **(Cyclobutylmethyl)(methyl)amine**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Chemical safety goggles and a face shield are required.
- **Skin Protection:** A lab coat, and chemical-resistant gloves (e.g., nitrile rubber) are essential.
- **Respiratory Protection:** Work should be conducted in a well-ventilated fume hood. If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Engineering Controls

- Work with **(Cyclobutylmethyl)(methyl)amine** should always be performed in a certified chemical fume hood.
- An eyewash station and a safety shower must be readily accessible in the immediate work area.

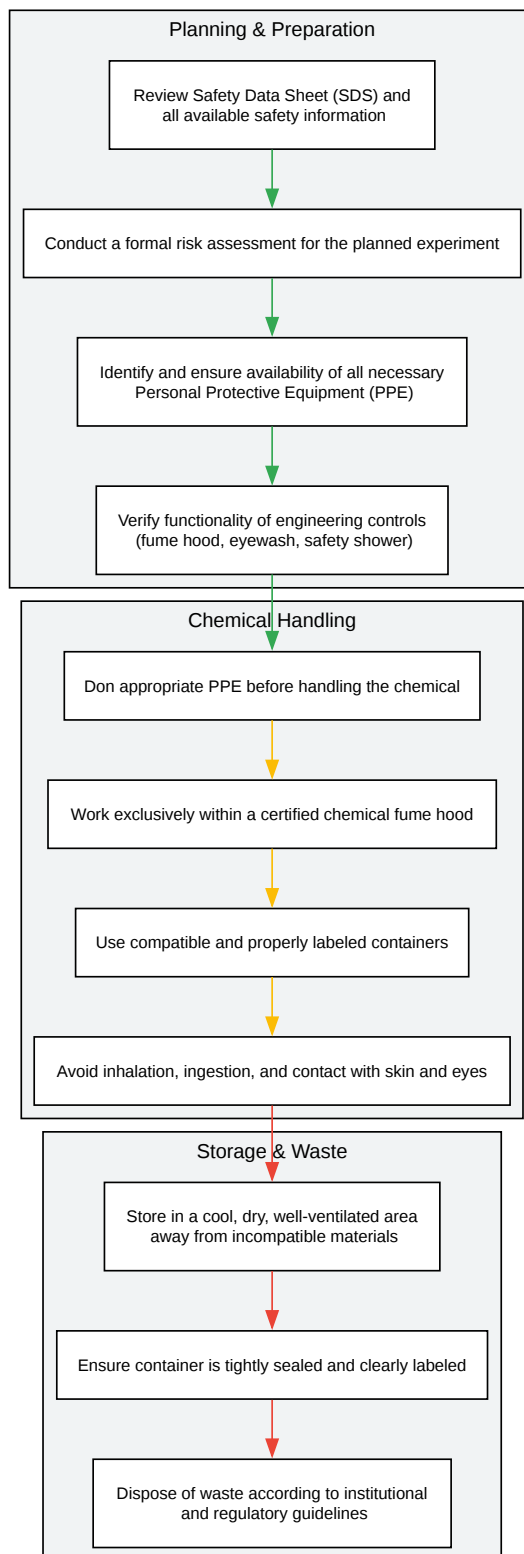
First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualized Workflows

To aid researchers in the safe handling and management of **(Cyclobutylmethyl)(methyl)amine**, the following workflows have been developed.

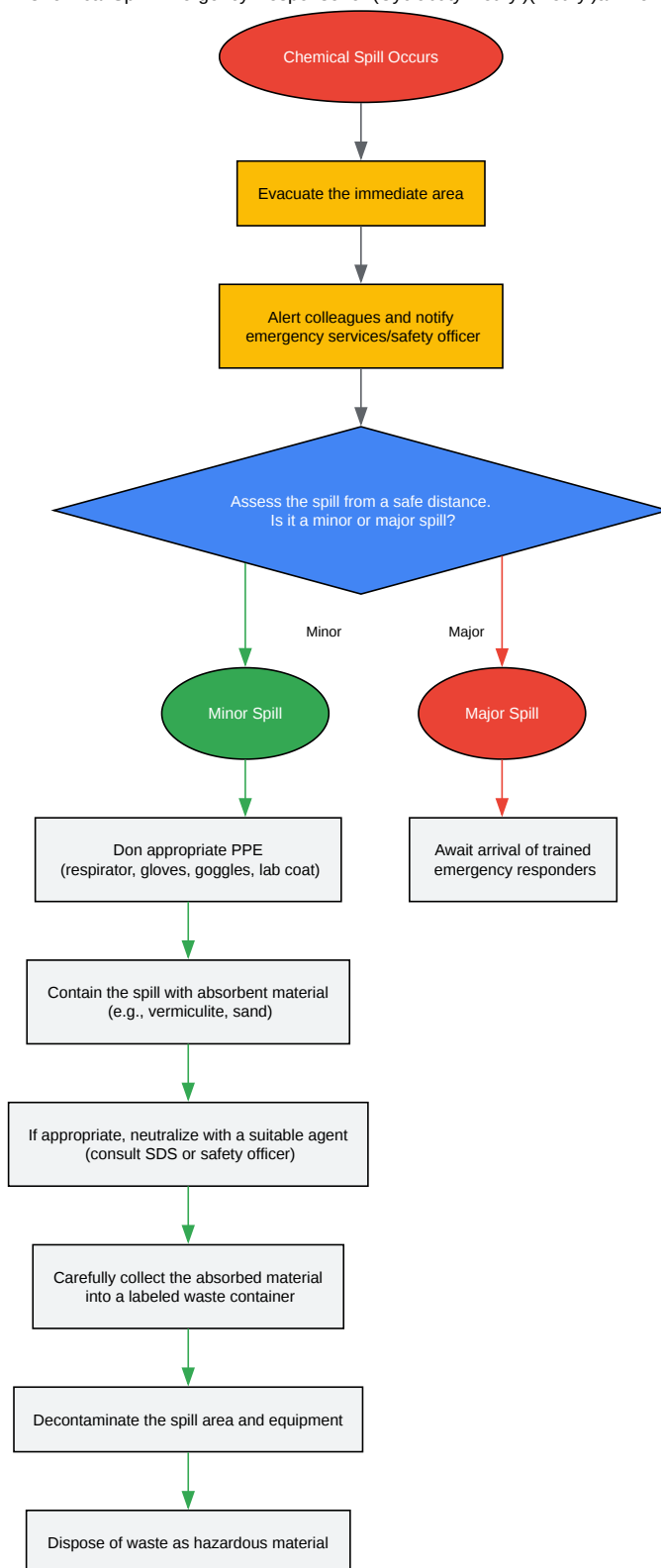
Comprehensive Safety and Handling Workflow for (Cyclobutylmethyl)(methyl)amine



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Caption: A workflow for the safe handling of **(Cyclobutylmethyl)(methyl)amine**.

Chemical Spill Emergency Response for (Cyclobutylmethyl)(methyl)amine



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Caption: A workflow for responding to a chemical spill of **(Cyclobutylmethyl)(methyl)amine**.

Conclusion

(Cyclobutylmethyl)(methyl)amine is a hazardous chemical that requires careful handling by trained personnel in a controlled laboratory environment. Its primary hazards are severe skin and eye damage. While specific quantitative toxicological data is limited, the information available for related aliphatic amines suggests that it should be treated as a substance with potential for high acute toxicity. Adherence to the safety protocols and workflows outlined in this guide is essential to minimize the risk of exposure and ensure a safe research environment.

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